

# An In-depth Technical Guide to Fenoxycarb-13C6: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fenoxycarb-13C6

Cat. No.: B12410062

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This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies for **Fenoxycarb-13C6**, an isotopically labeled form of the insect growth regulator Fenoxycarb. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

## Chemical Properties

**Fenoxycarb-13C6** is a stable isotope-labeled analog of Fenoxycarb, where six carbon atoms in the phenyl ring have been replaced with Carbon-13 isotopes. This labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based analytical techniques. The physical and chemical properties of **Fenoxycarb-13C6** are summarized below, alongside the properties of its unlabeled counterpart for comparison.

Table 1: General and Chemical Properties of **Fenoxycarb-13C6** and Fenoxycarb

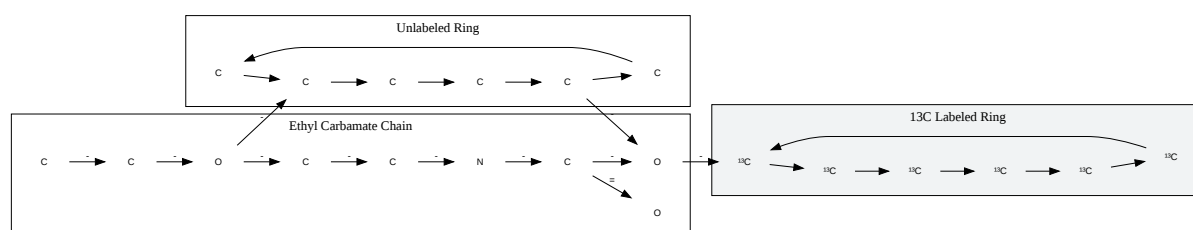
Property	Fenoxycarb-13C6	Fenoxycarb (unlabeled)
IUPAC Name	ethyl N-[2-(4-phenoxyphenoxy)ethyl]carbamate-d6	ethyl N-[2-(4-phenoxyphenoxy)ethyl]carbamate[1][2]
CAS Number	Not explicitly available, 72490-01-8 for unlabeled[1][2][3]	72490-01-8
Molecular Formula	$^{13}\text{C}_6\text{C}_{11}\text{H}_{19}\text{NO}_4$	$\text{C}_{17}\text{H}_{19}\text{NO}_4$
Molecular Weight	307.29 g/mol	301.34 g/mol
Canonical SMILES	<chem>CCOC(=O)NCCOC1=CC=C(C=C1)OC2=CC=CC=C2</chem>	<chem>CCOC(=O)NCCOC1=CC=C(C=C1)OC2=CC=CC=C2</chem>
InChI Key	HJUFTIJOISQSKQ-UHFFFAOYSA-N	HJUFTIJOISQSKQ-UHFFFAOYSA-N
Appearance	White crystalline solid	White crystalline solid
Purity	≥ 98.0%	Analytical standard grade available
Isotopic Enrichment	≥ 99% $^{13}\text{C}$	Not Applicable
Stability	Stable for ≥ 1 year under recommended storage	Stable under recommended storage conditions

Table 2: Solubility and Physical Constants of Fenoxycarb

Property	Value	Conditions
Water Solubility	6.00 mg/L	at 20 °C
Solubility in Organic Solvents	Soluble in ethanol (510 g/L), acetone (770 g/L), toluene (630 g/L), n-octanol (130 g/L)	at 25 °C
Slightly soluble in n-hexane (5.3 g/L)	at 25 °C	
Melting Point	53-54 °C	Not specified
Vapor Pressure	0.0078 mPa	at 20 °C
Octanol-Water Partition Coefficient (logP)	4.3010	Not specified

## Chemical Structure

The chemical structure of Fenoxycarb consists of a carbamate functional group linked to a phenoxyphenoxy ethyl moiety. In **Fenoxycarb-13C6**, six carbon atoms on one of the phenyl rings are substituted with <sup>13</sup>C isotopes.



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Caption: Chemical structure of **Fenoxycarb-13C6**.

## Experimental Protocols

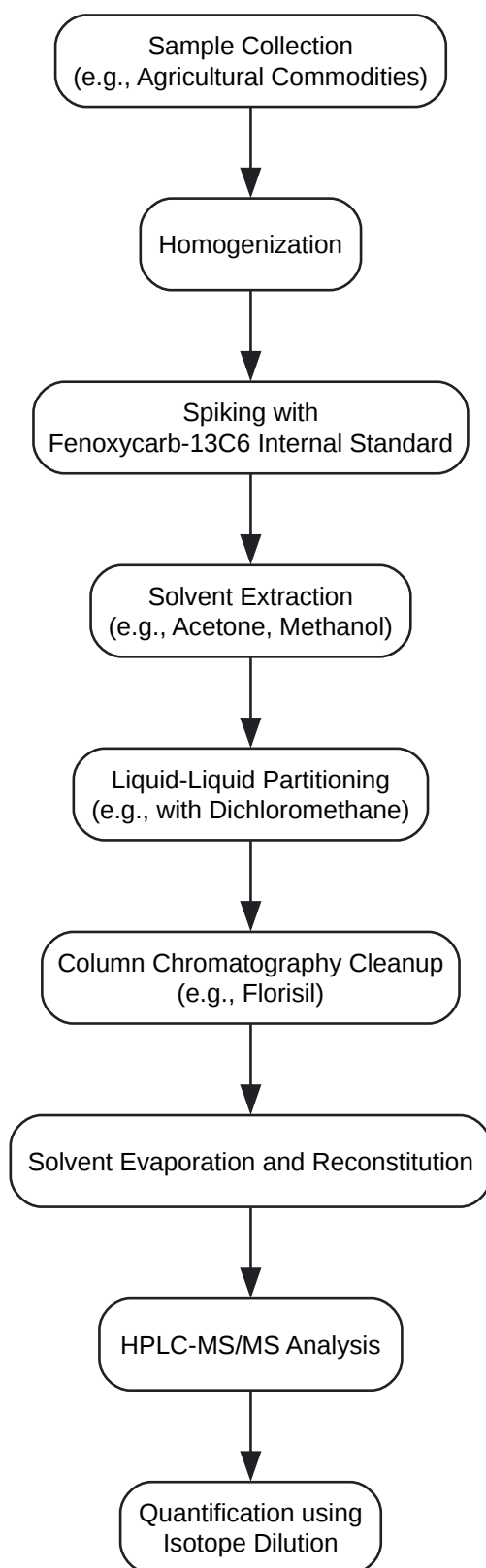
While the specific synthesis protocol for **Fenoxycarb-13C6** is proprietary to the manufacturers, a general synthesis for unlabeled Fenoxycarb has been described. A plausible route for the labeled compound would involve the use of a  $^{13}\text{C}_6$ -labeled precursor. A general multi-step synthesis for Fenoxycarb is as follows:

- **Etherification:** 4-phenoxyphenol is reacted with 2-chloroethylamine to form the intermediate, 2-(4-phenoxyphenoxy)ethylamine.
- **Carbamate Formation:** The intermediate is then reacted with ethyl chloroformate in the presence of a base, such as triethylamine, to yield Fenoxycarb. This reaction is typically performed in an organic solvent like dichloromethane under anhydrous conditions.

For the synthesis of **Fenoxycarb-13C6**, a potential starting material would be  $^{13}\text{C}_6$ -phenol, which can be used to synthesize the labeled 4-phenoxyphenol precursor.

A common application for **Fenoxycarb-13C6** is as an internal standard in the quantification of Fenoxycarb residues in various matrices. A typical workflow for such an analysis using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) is outlined below.

#### Workflow for Fenoxycarb Residue Analysis



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Caption: General workflow for the analysis of Fenoxycarb residues.

#### Detailed Experimental Steps:

- **Sample Preparation:** A representative sample (e.g., fruit, vegetable, or soil) is homogenized. A known amount of **Fenoxycarb-13C6** internal standard is added to the homogenized sample.
- **Extraction:** The target analyte and the internal standard are extracted from the matrix using an organic solvent such as acetone or methanol.
- **Partitioning:** The extract is then subjected to liquid-liquid partitioning, for instance, with dichloromethane, to separate the analytes from water-soluble components.
- **Cleanup:** To remove interfering matrix components, the extract is purified using column chromatography, commonly with a Florisil stationary phase.
- **Analysis:** The purified extract is concentrated and analyzed by a suitable instrumental technique, such as High-Performance Liquid Chromatography coupled with a Mass Spectrometer (HPLC-MS) or a UV detector. Quantification is achieved by comparing the signal of the native Fenoxycarb to that of the known concentration of the **Fenoxycarb-13C6** internal standard.

A fast HPLC method has also been developed for the determination of Fenoxycarb in veterinary shampoo using a fused-core column. This method involves sample dilution with the mobile phase followed by direct injection into the HPLC system.

## Applications

**Fenoxycarb-13C6** is primarily used as an internal standard in analytical laboratories for the accurate quantification of Fenoxycarb in environmental and biological samples. Its use in isotope dilution mass spectrometry allows for the correction of matrix effects and variations in sample preparation and instrument response, leading to highly accurate and precise measurements. This is crucial for regulatory monitoring of pesticide residues in food and the environment.

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## References

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